

Elucidation of 3,4-dihydro-2H-chromen-2-ylmethanol: A Technical Overview

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Compound of Interest

Compound Name: 3,4-dihydro-2H-chromen-2-ylmethanol

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Abstract

3,4-dihydro-2H-chromen-2-ylmethanol, a derivative of the chroman scaffold, represents a molecule of interest within medicinal chemistry and materials science due to the prevalence of the chromene ring system in a wide array of biologically active compounds. This technical guide provides a summary of the known structural and physicochemical properties of **3,4-dihydro-2H-chromen-2-ylmethanol**. It is important to note that while the chromene family is broadly studied, specific experimental data, including detailed synthetic protocols and biological activity, for this particular isomer are limited in publicly accessible literature. This document compiles available data and outlines general methodologies applicable to the synthesis and characterization of related chroman derivatives, offering a foundational resource for researchers.

Molecular Structure and Properties

3,4-dihydro-2H-chromen-2-ylmethanol, with the CAS Number 83278-86-8, belongs to the chroman family of heterocyclic compounds.^[1] Its structure consists of a dihydropyran ring fused to a benzene ring, with a hydroxymethyl group attached at the C2 position. This chiral center suggests the existence of (R)- and (S)-enantiomers, each potentially possessing distinct biological activities.

Table 1: Physicochemical Properties of **3,4-dihydro-2H-chromen-2-ylmethanol**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
CAS Number	83278-86-8	[1]
IUPAC Name	(3,4-dihydro-2H-chromen-2-yl)methanol	[1]
Purity (Typical)	≥97%	[1]

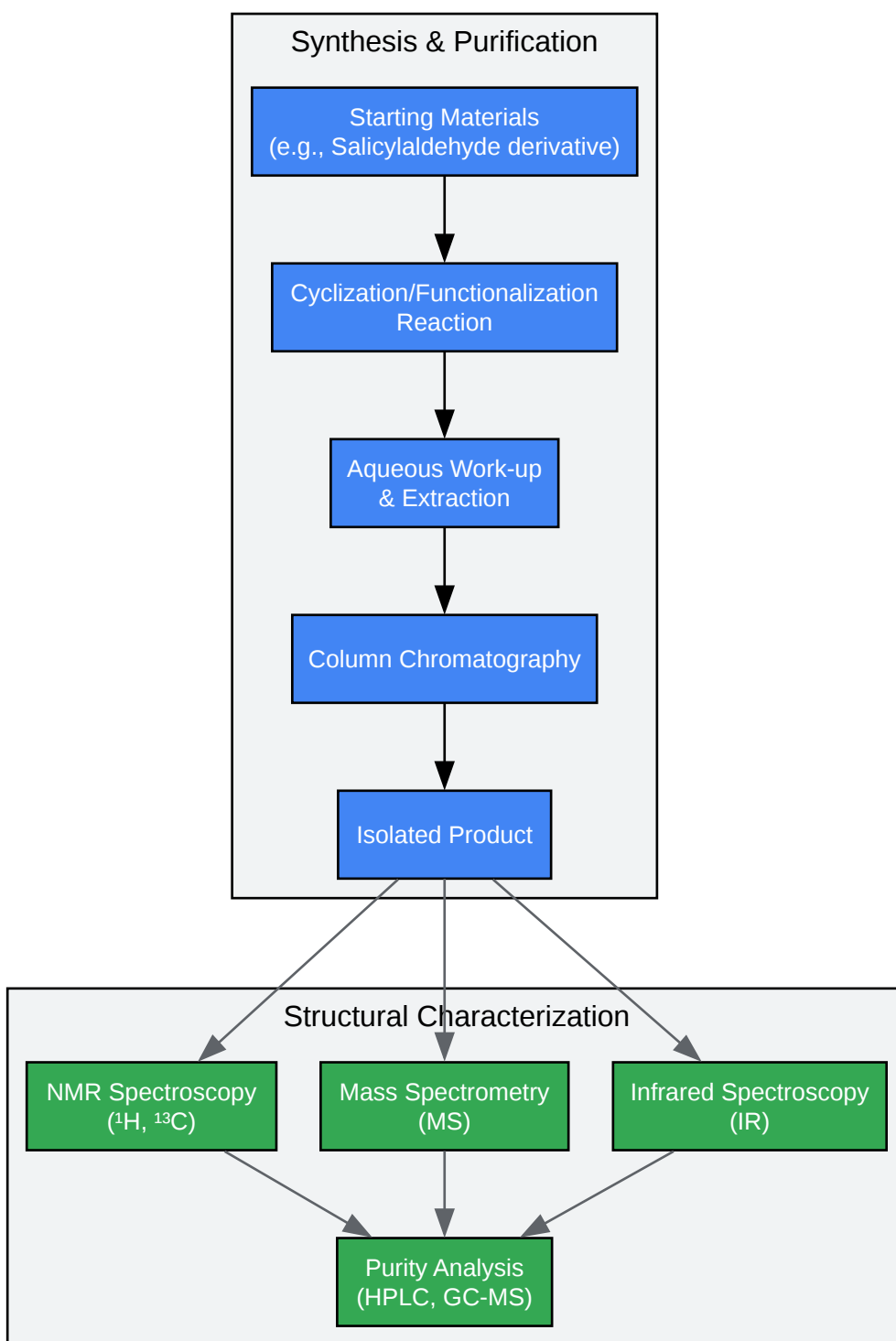
Synthesis and Characterization

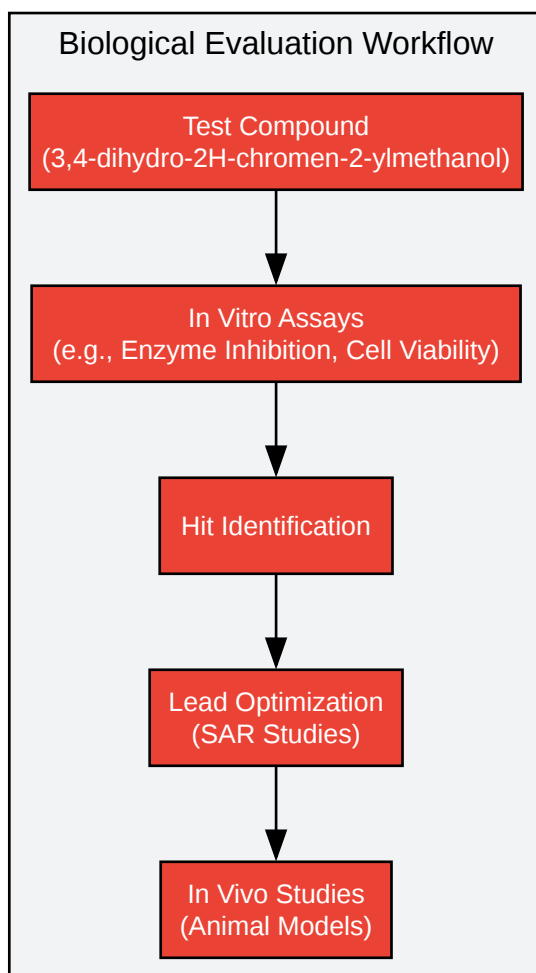
While a specific, detailed experimental protocol for the synthesis of **3,4-dihydro-2H-chromen-2-ylmethanol** is not readily available in peer-reviewed literature, a general approach can be inferred from synthetic strategies for related chromene and dihydropyran structures. A common method involves the reduction of a corresponding aldehyde or ester, such as 3,4-dihydro-2H-chromene-2-carboxylic acid or its ethyl ester.

A plausible synthetic route would be the reduction of 3,4-dihydro-2H-pyran-2-carboxaldehyde, which can be formed via a hetero-Diels-Alder reaction. The subsequent reduction of the aldehyde functionality would yield the target primary alcohol.

General Experimental Workflow

The synthesis, purification, and characterization of chroman derivatives like **3,4-dihydro-2H-chromen-2-ylmethanol** would typically follow a standardized workflow in a chemical research setting. This process ensures the identity and purity of the synthesized compound.





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References

- 1. (3,4-Dihydro-2H-chromen-2-yl)methanol - Advanced Biochemicals [advancedbiochemicals.com]
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